

A Comparative Guide to Boc-NH-PEG4-CH₂COOH Alternatives for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-NH-PEG4-CH₂COOH

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For researchers, scientists, and drug development professionals, the selection of an appropriate linker is a critical step in the design of effective bioconjugates, such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). The linker not only connects the targeting moiety to the payload but also significantly influences the stability, solubility, and overall performance of the final product. While **Boc-NH-PEG4-CH₂COOH** is a widely used linker due to its defined length and the presence of a protected amine and a reactive carboxyl group, a variety of alternatives offer distinct advantages in terms of reactivity, stability, and specificity. This guide provides an objective comparison of common alternatives, supported by experimental data and detailed protocols.

Overview of Linker Chemistries

The choice of a bioconjugation linker is primarily dictated by the available functional groups on the biomolecule and

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com